

Essential Safety and Logistical Information for Handling o-Tolunitrile

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Compound of Interest

Compound Name: **o-Tolunitrile**

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **o-Tolunitrile** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identification:

- Name: **o-Tolunitrile**
- Synonyms: 2-Methylbenzonitrile, o-cyanotoluene, 2-cyanotoluene, 2-methylbenzenecarbonitrile[1]
- CAS Number: 529-19-1[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the hazards associated with **o-Tolunitrile**. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times and compatibility.	To prevent skin contact, as o-Tolunitrile can cause skin irritation. [2]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for additional protection against splashes.	To protect eyes from splashes, which can cause irritation. [1] [2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of vapors, which may cause respiratory irritation, drowsiness, and dizziness. [1]
Protective Clothing	A lab coat or chemical-resistant apron should be worn. Launder contaminated clothing separately before reuse.	To prevent contamination of personal clothing and minimize skin exposure. [1]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) for **o-Tolunitrile** before handling.
- Inspect all containers for leaks or damage before use.[\[1\]](#)
- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[\[2\]](#)
- Do not eat, drink, or smoke in areas where **o-Tolunitrile** is handled.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Storage Requirements:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
[\[3\]](#)
- Protect containers from physical damage.

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[1]

Spill and Disposal Plan

Spill Response:

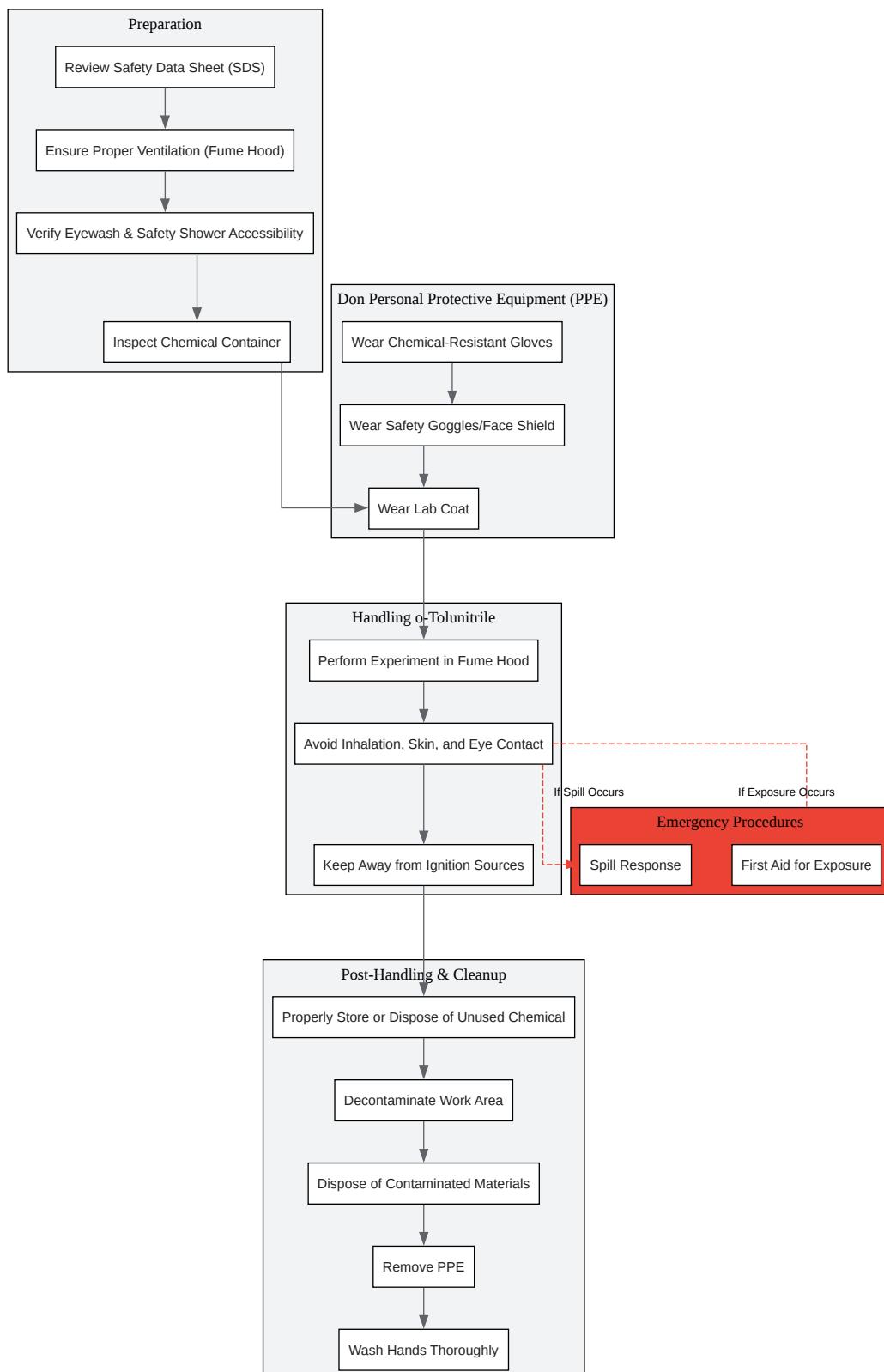
- Minor Spills:
 - Remove all ignition sources.[[1](#)]
 - Ventilate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., sand, earth, vermiculite).[[1](#)]
 - Collect the absorbed material and place it in a suitable, labeled container for disposal.[[1](#)]
- Major Spills:

- Evacuate the area and move upwind.[\[1\]](#)
- Alert the appropriate emergency response team.
- Prevent the spill from entering drains or waterways.[\[1\]](#)

Disposal Plan:

- Dispose of **o-Tolunitrile** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Consult with a licensed professional waste disposal service to ensure proper disposal.[\[2\]](#)
- Do not dispose of down the drain or into the environment.

Experimental Workflow for Safe Handling of o-Tolunitrile

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Caption: Workflow for the safe handling of **o-Tolunitrile**.

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